

# Essential Safety and Logistical Information for Handling (s)-2-Phenylpropanal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (s)-2-Phenylpropanal

Cat. No.: B3041673

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for **(s)-2-Phenylpropanal**, including operational and disposal plans.

**(s)-2-Phenylpropanal**, also known as 2-Phenylpropionaldehyde, is a liquid with a fresh, green, floral odor used in flavors and fragrances.[\[1\]](#)[\[2\]](#) While it has applications in various industries, it is also a hazardous substance that requires careful handling to mitigate risks.[\[3\]](#)

## Hazard Identification and Personal Protective Equipment (PPE)

**(s)-2-Phenylpropanal** is classified as an irritant and can cause skin, eye, and respiratory irritation.[\[2\]](#)[\[4\]](#) In case of contact with eyes, it is advised to rinse immediately with plenty of water and seek medical advice.[\[2\]](#) It may also cause lung damage if swallowed.[\[3\]](#) Therefore, adherence to proper PPE protocols is crucial.

Recommended Personal Protective Equipment:

- Eye Protection: Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 1989 standard are required.[\[5\]](#) A face shield may be necessary when there is a risk of splashing.[\[5\]](#)
- Hand Protection: Chemical-resistant gloves are mandatory. Disposable nitrile gloves offer short-term protection against a broad range of chemicals.[\[5\]](#) For more specific applications,

consulting the glove manufacturer's resistance guide is recommended.[5]

- Respiratory Protection: Use a respirator with a type ABEK (EN14387) filter in well-ventilated areas, especially when dealing with vapors or aerosols.[1][3] If engineering controls are insufficient to maintain exposure below permissible limits, a respirator is required.[5]
- Body Protection: Wear a lab coat, long pants, and closed-toe shoes to cover as much skin as possible.[5] For tasks with a higher risk of splashing, a chemical-resistant apron or suit should be worn.[6]

## Quantitative Data Summary

The following table summarizes key quantitative data for **(s)-2-Phenylpropanal** to facilitate easy reference and comparison.

Property	Value	Source
Molecular Formula	C9H10O	[7][8]
Molecular Weight	134.17 g/mol	[8][9]
Appearance	Clear colorless to yellowish liquid	[2][10]
Boiling Point	92-94 °C at 12 mmHg	[1][2]
Flash Point	79 °C (174.2 °F)	[1]
Density	1.002 g/mL at 25 °C	[1][2]
Refractive Index	n <sub>20/D</sub> 1.517	[1][2]
Oral LD <sub>50</sub> (rat)	2800 mg/kg	[11]
Dermal LD <sub>50</sub> (rabbit)	> 5000 mg/kg	[11]

## Experimental Protocols: Handling and Disposal

Proper handling and disposal procedures are critical to ensure laboratory safety and environmental protection.

## Safe Handling and Storage Protocol

- Receiving and Inspection: Upon receipt, inspect the container for any damage or leaks. Ensure the container is properly labeled.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials and sources of ignition.[3] The recommended storage temperature is 2-8°C.[1] Keep the container tightly closed.
- Handling:
  - Always work in a well-ventilated area, preferably in a chemical fume hood.[3]
  - Avoid all personal contact, including inhalation of vapors.[3]
  - Wear the appropriate PPE as detailed above.
  - Do not eat, drink, or smoke in the handling area.[3]
  - Use spark-proof tools and explosion-proof equipment if necessary.[12]
- Spill Response:
  - In case of a spill, evacuate the area and remove all ignition sources.[12]
  - Ventilate the area.
  - Contain the spill using an inert absorbent material (e.g., sand, earth).
  - Collect the absorbed material into a suitable, labeled container for disposal.[3]
  - Wash the spill area thoroughly.[3]
  - Prevent runoff from entering drains.[3]

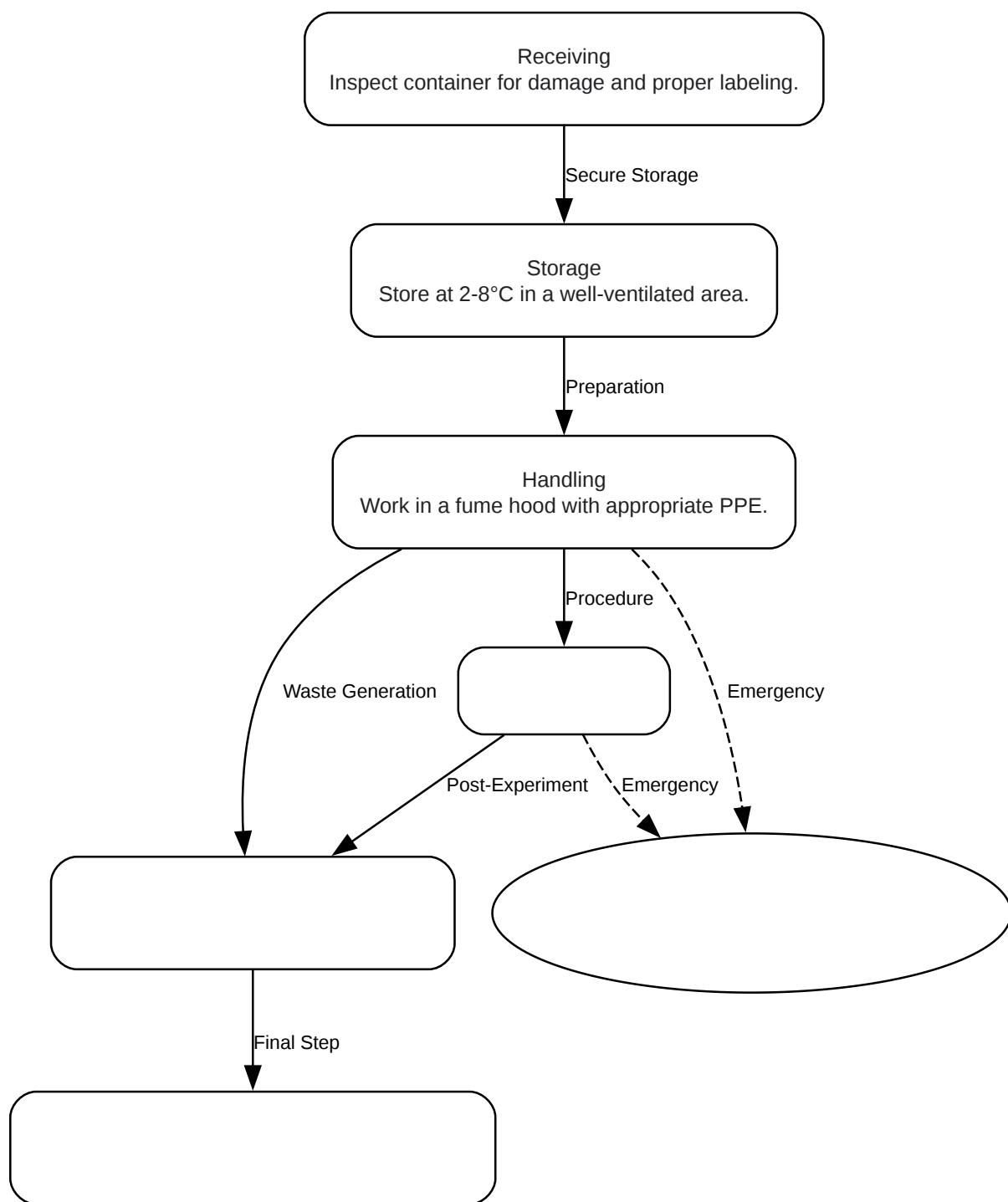
## Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste:
  - Collect unused **(s)-2-Phenylpropanal** and any contaminated solutions in a clearly labeled, sealed, and appropriate waste container.
  - Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated Materials:
  - All disposable PPE (gloves, etc.), absorbent materials from spills, and any other contaminated lab supplies must be collected in a designated, labeled hazardous waste container.[\[3\]](#)
- Waste Pickup:
  - Arrange for a licensed hazardous waste disposal company to collect the waste. Provide them with a complete manifest of the waste contents.

## Operational Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **(s)-2-Phenylpropanal** from receipt to disposal.

[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and disposal of **(s)-2-Phenylpropanal**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-フェニルプロピオナルデヒド  $\geq 95\%$ , FCC, FG | Sigma-Aldrich [sigmaaldrich.com]
- 2. chembk.com [chembk.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. 2-Methyl-2-phenylpropanal | C10H12O | CID 283879 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. UNIT 7: Personal Protective Equipment [cms.ctahr.hawaii.edu]
- 7. cymitquimica.com [cymitquimica.com]
- 8. (s)-2-Phenylpropanal | C9H10O | CID 5478986 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 2-Phenylpropanal | C9H10O | CID 7146 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. solubilityofthings.com [solubilityofthings.com]
- 11. 2-phenyl propionaldehyde, 93-53-8 [thegoodsentscompany.com]
- 12. echemi.com [echemi.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling (s)-2-Phenylpropanal]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3041673#personal-protective-equipment-for-handling-s-2-phenylpropanal>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)